

Technical Support Center: 2-Chloro-4'-phenylacetophenone and Related Compounds

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Compound of Interest

Compound Name: 2-Chloro-4'-phenylacetophenone

CAS No.: 635-84-7

Cat. No.: B1581780

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Welcome to the technical support guide for **2-Chloro-4'-phenylacetophenone** and its structural isomers. As a Senior Application Scientist, my goal is to provide you with not just procedural steps but also the scientific rationale behind them, ensuring your experiments are both successful and safe. This guide is structured in a question-and-answer format to directly address the challenges and questions you may encounter.

Critical First Step: Verifying Your Reagent

Before handling any chemical, absolute certainty of its identity is paramount. The nomenclature "**2-Chloro-4'-phenylacetophenone**" can be ambiguous and is often confused with several related compounds. An error in identification can lead to unexpected reactivity and significant safety hazards. Always verify your reagent using its unique CAS (Chemical Abstracts Service) number.

FAQ: I have a bottle labeled "Chloroacetophenone." How do I know which one it is?

The substitution pattern of the chloro and phenyl groups is critical. Below is a table of common isomers and related compounds. Please locate the CAS number on your container and its accompanying Safety Data Sheet (SDS) to confirm its identity. This guide will focus primarily on

the hazards of 2-Chloroacetophenone (CAS 532-27-4), a highly hazardous lachrymator, but the general safety principles apply to all related structures.

Chemical Name	Structure	CAS Number	Key Distinctions
2-Chloroacetophenone	Chloro group on the acetyl chain	532-27-4	Also known as Phenacyl chloride. Potent lachrymator (tear gas agent).[1][2][3][4]
2'-Chloroacetophenone	Chloro group on the phenyl ring (ortho)	2142-68-9	Isomer of Chloroacetophenone.
4'-Chloroacetophenone	Chloro group on the phenyl ring (para)	99-91-2	Isomer of Chloroacetophenone.
4'-Chloro-2-phenylacetophenone	Phenyl group on the acetyl chain	1889-71-0	A deoxybenzoin derivative.[5]

Section 1: Hazard Identification and Personal Safety

Understanding the specific risks associated with your reagent is the foundation of safe laboratory practice. These compounds are not benign and require stringent safety protocols.

FAQ: What are the primary hazards of 2-Chloroacetophenone (CAS 532-27-4)?

2-Chloroacetophenone is classified as a highly hazardous substance with multiple routes of toxicity.[6]

- **Acute Toxicity:** It is fatal if swallowed or inhaled.[1] It is also toxic in contact with skin.
- **Corrosivity & Irritation:** It causes severe skin irritation and serious eye damage.[1][6] It is a potent lachrymator, meaning its vapors are extremely irritating to the eyes and can cause an immediate flow of tears.[1][2]
- **Sensitization:** It may cause allergy or asthma symptoms and breathing difficulties if inhaled (respiratory sensitization) and may cause an allergic skin reaction (skin sensitization).[1][6]

- Organ Toxicity: It may cause respiratory irritation and damage to organs through single or prolonged exposure.[\[1\]](#)[\[6\]](#)

FAQ: What is the mandatory Personal Protective Equipment (PPE) for handling this compound?

Given the severe hazards, a multi-layered approach to PPE is non-negotiable.[\[7\]](#) Engineering controls, such as a certified chemical fume hood, are the primary line of defense and must be used at all times.[\[1\]](#)

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical splash goggles and a full-face shield. [6] [8]	Protects against splashes and the potent lachrymatory vapors that can cause severe eye damage.
Hand Protection	Nitrile rubber gloves. [1] Always inspect gloves before use and use proper removal technique to avoid skin contact. [9]	Provides a barrier against a substance that is toxic upon skin contact and can cause severe burns. [4]
Body Protection	A flame-resistant lab coat (e.g., Nomex) buttoned completely. [8] Long pants and closed-toe, closed-heel shoes are required. [8] [10]	Protects skin from accidental contact and chemical burns. [4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits may be exceeded or if working outside a fume hood (not recommended). [1] [6]	The compound is fatal if inhaled and is a respiratory sensitizer. [1]

Section 2: Handling, Storage, and Incompatibility

Proper handling and storage protocols are crucial to prevent accidental exposure and degradation of the material.

FAQ: How should I store 2-Chloroacetophenone?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][11]} It should be stored in a designated corrosives or toxics area, locked up and accessible only to qualified personnel.^[1] The material is moisture-sensitive, and exposure to moist air or water should be avoided.^{[1][6]}

FAQ: What chemicals should I keep away from 2-Chloroacetophenone?

This compound is incompatible with several classes of chemicals. Co-storage or mixing can lead to hazardous reactions.

- Bases: Strong bases can cause decomposition.^[6]
- Alcohols & Amines: Can lead to unwanted reactions.^[6]
- Strong Oxidizing Agents: Risk of vigorous reaction.^[12]
- Water/Moisture: The compound is moisture-sensitive and may decompose.^{[1][6]}

Section 3: Troubleshooting and Emergency Protocols

Even with careful planning, accidents can happen. Knowing the correct response is critical to mitigating harm.

FAQ: I've spilled a small amount of solid 2-Chloroacetophenone inside the fume hood. What do I do?

Do not panic. If the spill is contained within the fume hood, you can manage it safely by following a strict protocol. Evacuate personnel not involved in the cleanup from the immediate area.^[1]

Step-by-Step Spill Cleanup Protocol

- Ensure PPE: Confirm you are wearing the full, mandatory PPE as described in Section 1.
- Containment: Do not add water. Keep the material dry.
- Cleanup: Gently sweep or shovel the solid material into a suitable, labeled container for hazardous waste disposal.[1][6] Avoid any actions that could generate dust.[1][9]
- Decontamination: Decontaminate the area with a suitable solvent (if recommended by your institution's safety office) followed by soap and water.[7]
- Disposal: Seal the container of spilled material and label it as "Hazardous Waste: Chlorinated Organic Compound".[7] Dispose of it according to all local, regional, and national regulations.[1][13]



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Workflow for cleaning a solid 2-Chloroacetophenone spill.

FAQ: What are the first-aid measures in case of exposure?

Immediate medical attention is required for any exposure.[6] Show the Safety Data Sheet to the attending medical personnel.[6]

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air immediately. If breathing has stopped, administer artificial respiration. Call a physician or poison control center immediately.[13]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with copious amounts of water and soap for at least 15 minutes.[13] Call a physician immediately.
Eye Contact	Immediately rinse eyes with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do.[6] Immediately call an ophthalmologist.
Ingestion	If the person is conscious, rinse their mouth and give two glasses of water to drink. Do NOT induce vomiting. Seek immediate medical advice.[1]

Section 4: Physical and Chemical Data

This data is for 2-Chloroacetophenone (CAS 532-27-4). Always refer to the specific SDS for your particular reagent.

Property	Value
Appearance	Beige or white crystalline solid.[1][2]
Molecular Formula	C ₈ H ₇ ClO[1]
Molecular Weight	154.59 g/mol
Melting Point	52 - 56 °C / 125.6 - 132.8 °F[1]
Boiling Point	244 - 245 °C / 471.2 - 473 °F[1]
Flash Point	118 °C / 244.4 °F[1]
Water Solubility	Insoluble.[2][3]

References

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- 2'-Chloro-4'-fluoroacetophenone, 1 gram, Each. CP Lab Safety. [\[Link\]](#)
- Recommended PPE to handle chemicals. BESA. [\[Link\]](#)
- 2-CHLOROACETOPHENONE ANACHEMIA MSDS. T3DB. [\[Link\]](#)

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